

Foundational Research on R162's Anti-Proliferative Effects: A Technical Guide

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Compound of Interest

Compound Name: **R162**

Cat. No.: **B1678699**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **R162** is an investigational small molecule inhibitor targeting Glutamate Dehydrogenase 1 (GDH1/GLUD1), a critical enzyme in glutamine metabolism frequently upregulated in cancer. By disrupting the metabolic processes that fuel rapid cell growth, **R162** demonstrates significant anti-proliferative and anti-tumor effects. This document outlines the core mechanism of action of **R162**, summarizes its effects on cancer cells, provides detailed experimental protocols for assessing its activity, and visualizes the key signaling pathways involved.

Mechanism of Action

R162 is a potent and specific inhibitor of Glutamate Dehydrogenase 1 (GDH1), also known as GLUD1.^[1] GDH1 is a key mitochondrial enzyme that catalyzes the conversion of glutamate to α -ketoglutarate (α -KG), which then enters the Tricarboxylic Acid (TCA) cycle to support cellular energy production and biosynthesis.^[1] In many cancer cells, which exhibit a high dependency on glutamine metabolism ("glutamine addiction"), GDH1 activity is elevated to sustain proliferation.^[1]

The anti-proliferative effect of **R162** is initiated by its direct inhibition of GDH1. This targeted action sets off a cascade of downstream cellular events:

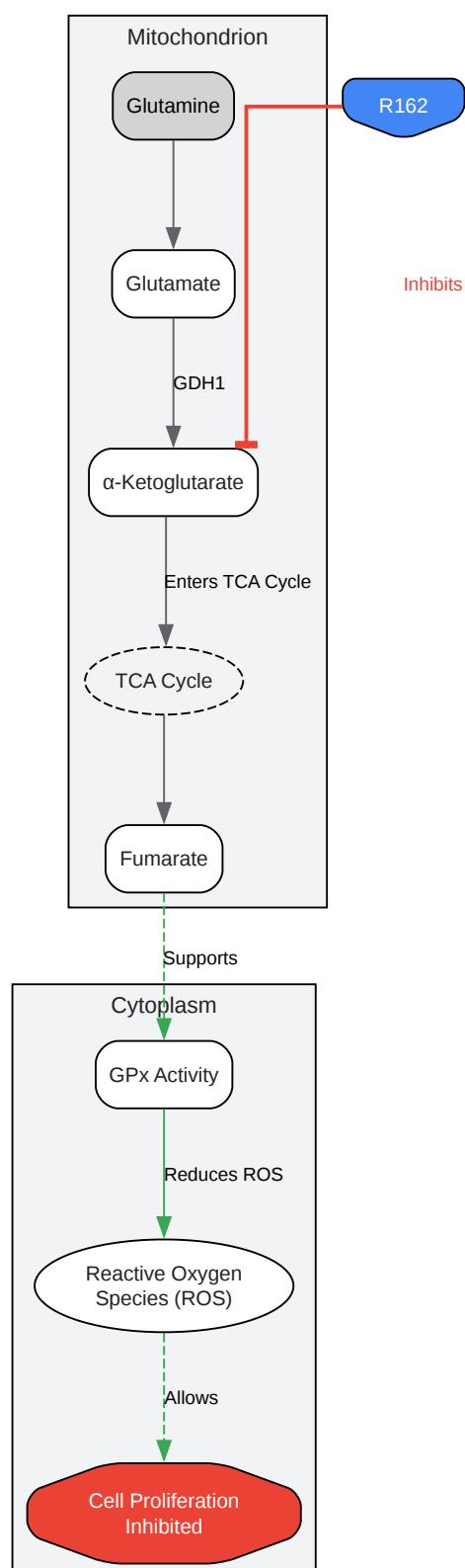
- Metabolic Disruption: Inhibition of GDH1 leads to a significant decrease in intracellular levels of the TCA cycle intermediate, fumarate.^[1]

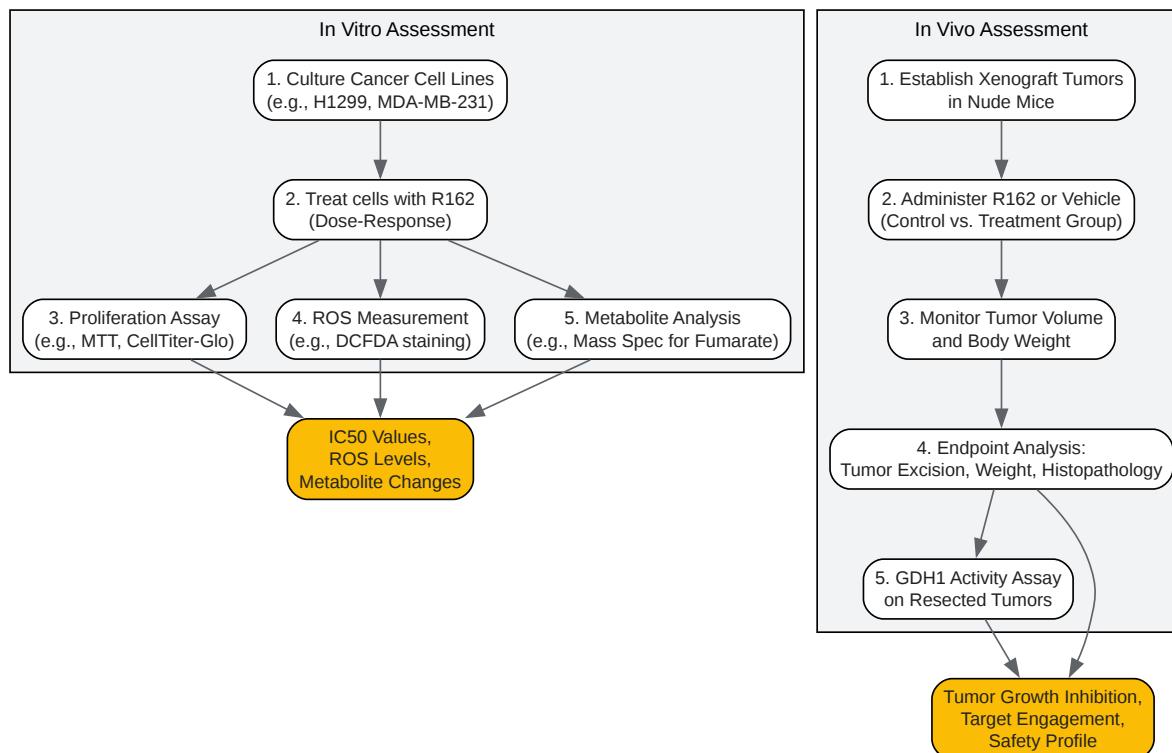
- Redox Imbalance: The reduction in key metabolites results in attenuated activity of Glutathione Peroxidase (GPx), a critical enzyme in cellular antioxidant defense.[1]
- Oxidative Stress: Consequently, there is a marked increase in intracellular Reactive Oxygen Species (ROS), leading to significant oxidative stress.[1]
- Cell Growth Inhibition: The combination of metabolic disruption and high oxidative stress culminates in reduced cell proliferation.[1]

This mechanism has been observed in various cancer cell lines, including H1299 (non-small cell lung cancer) and MDA-MB-231 (triple-negative breast cancer).[1]

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action for **R162**.





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References

- 1. cancer-research-network.com [cancer-research-network.com]
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